

Metolachlor OA: An In-Depth Review of its Environmental Fate

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Compound of Interest

Compound Name: **Metolachlor OA**

Cat. No.: **B124071**

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Metolachlor oxanilic acid (**Metolachlor OA**) is a major degradation product of the widely used chloroacetamide herbicide, S-metolachlor. As the parent compound undergoes transformation in the environment, understanding the persistence, mobility, and ultimate fate of its metabolites is critical for a comprehensive environmental risk assessment. This technical guide provides a detailed review of the environmental fate of **Metolachlor OA**, summarizing key quantitative data, outlining experimental protocols for its analysis, and visualizing its formation and analytical workflow.

Degradation and Persistence

Metolachlor OA is formed in the environment through the microbial degradation of metolachlor. This process involves the dechlorination of the parent molecule and subsequent addition of a functional group.^{[1][2]} While metabolites are often less toxic than the parent compound, their persistence and potential for transport into water bodies are of significant environmental concern.^[3]

The persistence of a compound in the environment is often expressed as its half-life (DT_{50}), the time it takes for 50% of the initial concentration to dissipate. The half-life of **Metolachlor OA** can vary significantly depending on environmental conditions such as soil type, temperature, and moisture content.

Table 1: Half-life (DT_{50}) of Metolachlor and **Metolachlor OA** in Soil and Water

Compound	Matrix	Conditions	Half-life (days)	Reference(s)
Metolachlor	Soil	Field	15 - 132	[4]
Metolachlor	Soil	Aerobic, Sandy Loam	67	[5]
Metolachlor	Soil	Anaerobic, Sandy Loam	81	[5]
Metolachlor	Soil	First-order kinetics	21.66	[6]
Metolachlor	Soil	Various	37.9 - 49.5	[7]
Metolachlor	Water	Aerobic	47	[5]
Metolachlor	Water	Anaerobic	78	[5]
Metolachlor	Water	Lake, Summer	11	[5]
Metolachlor	Water	Hydrolysis (pH 5-9)	>200	[8]
Metolachlor OA	Soil	Lab studies (normalized)	12.2 - >1000	[9]
Metolachlor OA	Soil	Agricultural soils	Can persist for >4 years	[5]

Sorption and Mobility

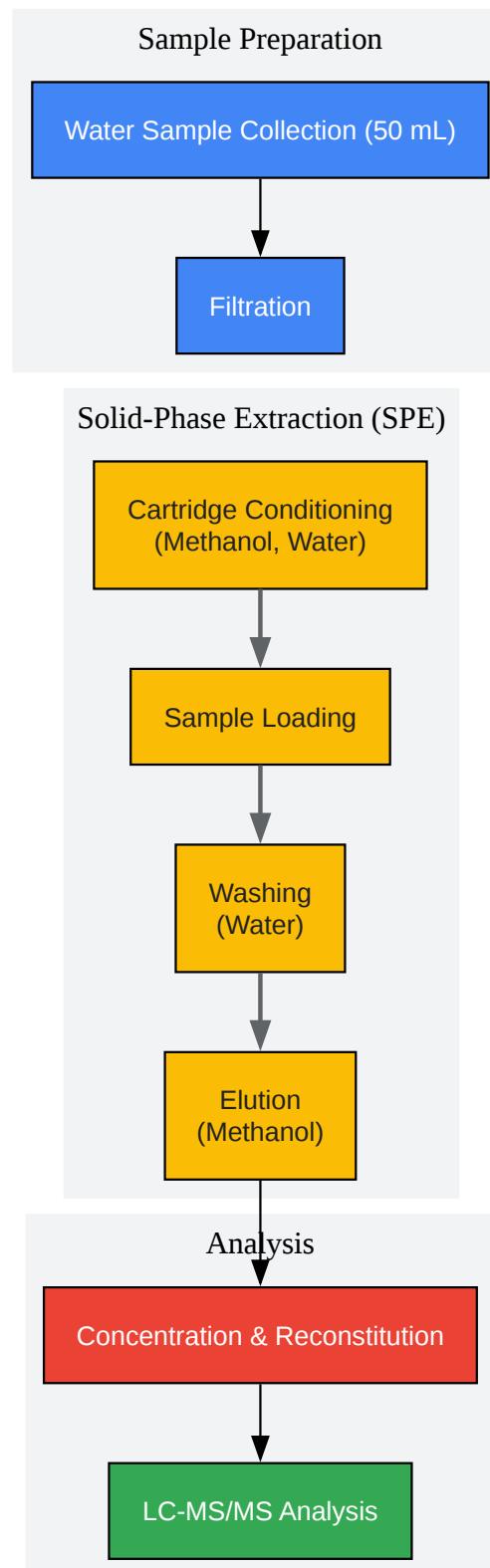
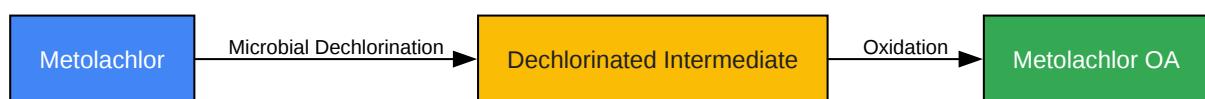
The mobility of **Metolachlor OA** in the environment is largely governed by its sorption to soil and sediment particles. Sorption is quantified by the soil-water partition coefficient (K_d) and the organic carbon-normalized sorption coefficient (K_{oc}). A lower K_{oc} value generally indicates higher mobility and a greater potential to leach into groundwater.[10] The adsorption of metolachlor and its metabolites often follows the Freundlich isotherm model.

Table 2: Sorption Coefficients (K_d and K_{oc}) for Metolachlor and **Metolachlor OA**

Compound	Soil Type/Matrix	Kd (L/kg)	Koc (L/kg)	Freundlich n	Reference(s)
Metolachlor	Various Soils	0.36 - 1.18 (as Kf)	200 (average)	<1	[1][8]
Metolachlor	Various Soils	0.54 - 0.61	-	-	[11]
Metolachlor	Aerobic Soils	1.23 - 5.85	-	0.69 - 0.91	[12]
Metolachlor	Anaerobic Soils	1.04 - 4.54	-	0.69 - 0.91	[12]
Metolachlor OA	-	-	57	-	[13]
Metolachlor OA	Vegetated Filter Strip Soil	Lower than Metolachlor	-	-	[6]
Metolachlor OA	Cultivated Soil	Lower than Metolachlor	-	-	[6]

Formation Pathway of Metolachlor OA

Metolachlor is transformed into **Metolachlor OA** primarily through microbial action in the soil. The key transformation involves the replacement of the chlorine atom, followed by oxidation.



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